

Personal protective equipment for handling Fmoc-Ile-OH

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Compound of Interest

Compound Name: Fmoc-Ile-OH

Cat. No.: B557448

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Essential Safety and Handling Guide for Fmoc-Ile-OH

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling N-(9-Fluorenylmethoxycarbonyl)-L-isoleucine (**Fmoc-Ile-OH**). The following procedures are designed to ensure safe handling, use, and disposal of this compound in a laboratory setting.

Physical and Chemical Properties

Fmoc-Ile-OH is a white crystalline powder commonly used in solid-phase peptide synthesis.^[1] Understanding its properties is the first step toward safe handling.

Property	Value	Source
CAS Number	71989-23-6	[2][3][4]
Molecular Formula	C ₂₁ H ₂₃ NO ₄	[2][3][5]
Molecular Weight	353.41 g/mol	[3][4]
Melting Point	145-147 °C	[1][3][4]
Storage Temperature	2-8°C	[4]
Solubility	Soluble in methanol	[1]

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all activities involving **Fmoc-Ile-OH** to determine the necessary PPE.^[6] The following are the minimum recommended PPE for handling this chemical.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved.	Protects against dust particles and splashes. ^{[3][7]}
Skin Protection	Chemically resistant gloves (e.g., Nitrile). Lab coat.	Prevents skin contact with the chemical. ^{[3][7]}
Respiratory Protection	NIOSH (US) or CEN (EU) approved dust mask (e.g., N95)	Required when handling large quantities or when dust formation is likely. ^{[4][7]}

Operational Plan: Step-by-Step Handling Protocol

Follow these steps to ensure the safe handling of **Fmoc-Ile-OH** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated place, away from incompatible materials.^{[3][7]} The recommended storage temperature is 2-8°C.^[4]

2. Preparation for Use:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.^[7]
- Ensure all necessary PPE is worn correctly before handling the compound.
- Have an emergency eyewash station and safety shower readily accessible.

3. Weighing and Dispensing:

- Handle **Fmoc-Ile-OH** as a solid to avoid creating dust.
- Use a spatula or other appropriate tool to transfer the powder.
- Close the container tightly after each use to prevent contamination and exposure.[3]

4. Use in Peptide Synthesis:

- **Fmoc-Ile-OH** is a standard reagent for incorporating isoleucine into peptide sequences.[8]
- The Fmoc protecting group is typically removed using a weak base, such as piperidine in a solvent like dimethylformamide (DMF).[9]
- All reactions should be carried out in a chemical fume hood.

5. Spills and Decontamination:

- In case of a spill, evacuate the area if necessary.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3][7]
- Clean the spill area with an appropriate solvent and decontaminate all surfaces.
- For large spills, follow your institution's emergency procedures.

Disposal Plan

Proper disposal of **Fmoc-Ile-OH** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Collect all unused **Fmoc-Ile-OH** and materials contaminated with it (e.g., gloves, weighing paper, pipette tips) in a designated, labeled, and sealed hazardous waste container.

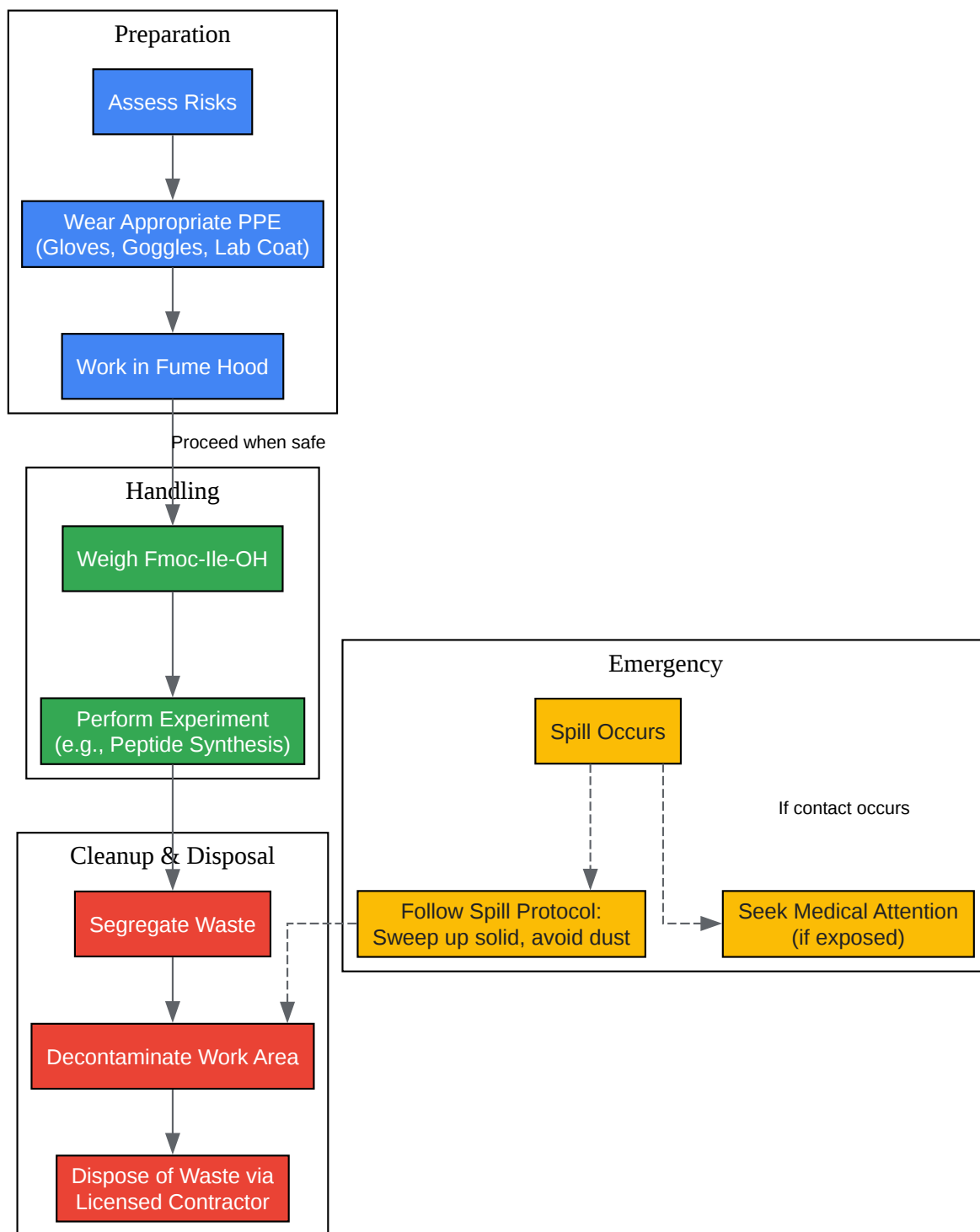
2. Chemical Inactivation (If Applicable):

- While specific inactivation protocols for **Fmoc-Ile-OH** are not readily available, general procedures for similar chemicals may apply. Consult with your institution's environmental health and safety (EHS) office for guidance on any potential chemical treatment before disposal.

3. Final Disposal:

- Dispose of the hazardous waste through a licensed disposal company.[\[3\]](#)
- Do not dispose of **Fmoc-Ile-OH** down the drain or in the regular trash.[\[3\]](#)[\[7\]](#)
- All disposal activities must comply with local, state, and federal regulations.

Workflow for Safe Handling of Fmoc-Ile-OH



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Caption: Workflow for the safe handling of **Fmoc-Ile-OH** from preparation to disposal.

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